

# 4-Butyl-N-methylaniline Hydrochloride: Technical Reference Guide

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## Compound of Interest

Compound Name: *4-butyl-N-methylaniline  
hydrochloride*

CAS No.: *1375472-43-7*

Cat. No.: *B2634925*

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## Part 1: Chemical Identity & Core Properties[1][2]

**4-butyl-N-methylaniline hydrochloride** is a secondary amine salt used primarily as a building block in the synthesis of liquid crystals, organic electronic materials (hole transport layers), and fine pharmaceutical intermediates. Its alkyl chain confers solubility and specific steric properties, while the N-methyl group provides a reactive handle for further functionalization.

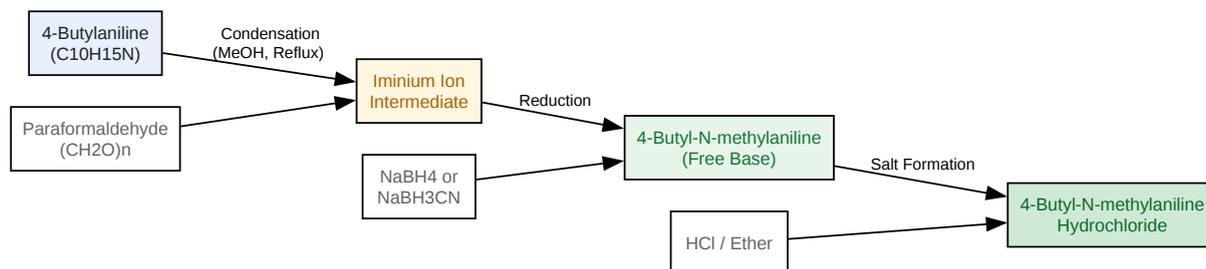
Property	Data
CAS Number (HCl Salt)	1375472-43-7
CAS Number (Free Base)	137273-36-0
Chemical Name	N-methyl-4-butylaniline hydrochloride
Molecular Formula	C <sub>11</sub> H <sub>18</sub> ClN
Molecular Weight	199.72 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in water, ethanol, methanol; sparingly soluble in non-polar solvents.[1]
Melting Point	145–150 °C (Typical for N-alkyl aniline salts, varies by purity)

## Part 2: Synthesis Protocol (Reductive Amination)

The most robust laboratory-scale synthesis involves the reductive amination of 4-butylaniline with formaldehyde. This method avoids the over-alkylation issues common with direct alkylation (e.g., using methyl iodide).

### Reaction Pathway

The synthesis proceeds via the formation of an iminium intermediate, which is selectively reduced to the secondary amine.[2]



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Figure 1: Synthetic pathway via reductive amination.

## Detailed Protocol

Reagents:

- 4-Butylaniline (1.0 eq)[1]
- Paraformaldehyde (1.2 eq)
- Sodium Borohydride ( $\text{NaBH}_4$ ) (1.5 eq) or Sodium Cyanoborohydride ( $\text{NaBH}_3\text{CN}$ )
- Methanol (Solvent)[3][4]
- Hydrochloric acid (4M in dioxane or ether)

Step-by-Step Procedure:

- **Imine Formation:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 4-butylaniline (10 mmol) in anhydrous methanol (30 mL). Add paraformaldehyde (12 mmol).
- **Activation:** Stir the mixture at room temperature for 2 hours. If using paraformaldehyde, gentle heating (40–50 °C) may be required to depolymerize and facilitate imine formation.
- **Reduction:** Cool the solution to 0 °C in an ice bath. Carefully add  $\text{NaBH}_4$  (15 mmol) portion-wise over 20 minutes. Note: Gas evolution ( $\text{H}_2$ ) will occur.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor reaction progress via TLC (eluent: Hexane/EtOAc 8:2).
- **Quenching:** Quench the excess hydride by adding water (10 mL) dropwise. Adjust pH to ~10 using 1M NaOH.
- **Extraction:** Extract the free base with Dichloromethane (DCM) (3 x 20 mL). Wash the combined organic layers with brine, dry over anhydrous  $\text{Na}_2\text{SO}_4$ , and concentrate under vacuum to yield the oily free base.

- Salt Formation: Dissolve the crude oil in minimal diethyl ether. Add HCl (4M in dioxane) dropwise with stirring until precipitation is complete.
- Purification: Filter the white precipitate and recrystallize from Ethanol/Ether to obtain pure **4-butyl-N-methylaniline hydrochloride**.

## Part 3: Applications & Utility

This compound serves as a critical "linker" molecule. The butyl group provides lipophilicity and liquid crystalline behavior, while the N-methyl amine acts as a nucleophile for coupling.

### 1. Liquid Crystal Synthesis (Mesogens)

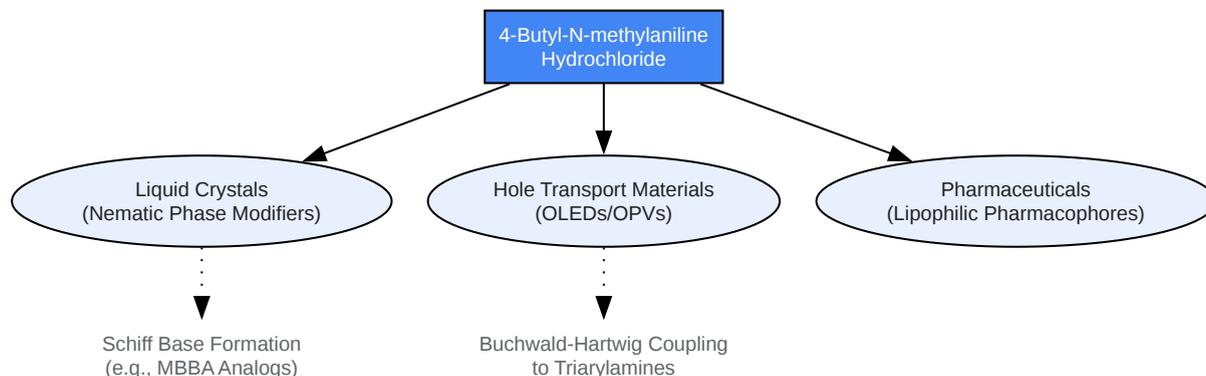
4-butyl-N-methylaniline is a precursor for Schiff base liquid crystals. When condensed with substituted benzaldehydes, it forms nematic liquid crystals used in display technologies and thermal sensors. The N-methyl group disrupts intermolecular H-bonding compared to the primary amine, altering the phase transition temperatures.

### 2. Organic Electronics (Hole Transport)

In the field of Organic Light Emitting Diodes (OLEDs) and Organic Photovoltaics (OPVs), arylamines are standard hole-transport materials. This specific derivative allows for the synthesis of triarylamines with improved solubility (due to the butyl chain) and tunable oxidation potentials.

### 3. Pharmaceutical Intermediates

Secondary anilines are versatile pharmacophores. This compound allows for the introduction of the N-methyl-4-butylphenyl moiety, which is often explored to optimize lipophilicity (LogP) in drug candidates targeting CNS receptors.



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Figure 2: Primary application domains.

## Part 4: Safety & Handling (SDS Summary)

Signal Word:WARNING

Hazard Class	Statement	Precaution
Acute Toxicity (Oral)	H302: Harmful if swallowed.	Do not eat, drink, or smoke when using.
Skin Irritation	H315: Causes skin irritation.[5][6][7]	Wear protective gloves/clothing.[5][6][7][8]
Eye Irritation	H319: Causes serious eye irritation.[6][7][8]	Rinse cautiously with water for several minutes.[7][9]
Aquatic Toxicity	H411: Toxic to aquatic life with long-lasting effects.	Avoid release to the environment.[7][8]

Handling Protocol:

- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen). The free base is sensitive to oxidation (turning brown); the HCl salt is more stable but hygroscopic.

- PPE: Standard lab coat, nitrile gloves, and safety glasses are mandatory. Work in a fume hood to avoid inhalation of dust.

## Part 5: References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 521404, 4-tert-butyl-N-methylaniline (Analog Reference). Retrieved from [\[Link\]](#)
- Master Organic Chemistry. Reductive Amination of Aldehydes and Ketones. (General Protocol Validation). Retrieved from [\[Link\]](#)

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